Technical Guide: 3'-C-Ethynyladenosine Derivatives and Analogs

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Compound of Interest

Compound Name:	*3'-c-Ethynyladenosine*
Cat. No.:	*B1248516*

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Status: Active Research Scaffold | Primary Target: Viral RdRp (NS5) | Key Challenge: Mitochondrial Toxicity

Executive Summary: The Promise and The Peril

3'-C-Ethynyladenosine (3'-CE-A) represents a high-potency nucleoside scaffold designed to inhibit viral RNA-dependent RNA polymerase (RdRp). Unlike 2'-C-methyl analogs (e.g., Sofosbuvir) which act as obligate chain terminators, the 3'-ethynyl group introduces a unique steric conflict within the polymerase active site.

The most prominent archetype of this class is NITD008 (7-deaza-**3'-C-ethynyladenosine**). While NITD008 demonstrated picomolar potency against Dengue virus (DENV) in vitro, its development was halted due to severe mitochondrial toxicity in preclinical animal models. Current research focuses on "next-generation" designs—using phosphoramidate prodrugs (ProTides) or tissue-targeting moieties—to retain antiviral potency while mitigating off-target mitochondrial DNA polymerase

(Pol

) inhibition.

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Structural Pharmacology & SAR

The antiviral efficacy of 3'-CE-A stems from two critical structural modifications to the natural adenosine scaffold:

- The 3'-Ethynyl Group:
  - Function: Acts as the primary driver of chain termination. The rigid triple bond projects into the RdRp nucleotide channel, causing steric clashes with residues near the catalytic center (e.g., the "priming loop" in Flaviviruses).
  - Conformation: Forces the ribose sugar into a specific pucker (often C3'-endo/C2'-exo) that favors binding to the viral polymerase over host polymerases, though selectivity remains imperfect.
- The Nucleobase (7-Deaza Modification):
  - NITD008 Specifics: Replacing the N7 nitrogen of adenine with a carbon (7-deaza) prevents enzymatic deamination. Adenosine deaminase (ADA) rapidly converts natural adenosine analogs into inosine (inactive), but the 7-deaza modification renders the molecule resistant to ADA, significantly increasing plasma half-life.

Table 1: Comparative Structure-Activity Relationship (SAR)

Data synthesized from preclinical profiles of NITD008 and related analogs.

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Feature	Modification	Effect on Potency	Effect on Stability	Key Liability
3'-Position	Ethynyl (-C≡CH)	High (Steric block)	Neutral	High Mito-toxicity (Pol)
Cyano (-CN)	Moderate	Neutral	Moderate Toxicity	
Methyl (-CH3)	Low (in this scaffold)	Neutral	Lower Potency	
Base	7-Deaza-Adenine	Neutral	High (ADA resistant)	None directly
5'-Position	Triphosphate (Active)	Maximal	Unstable (Cell impermeable)	Requires intracellular kinases
Phosphoramidate (ProTide)	High (Bypasses kinase)	High (Prodrug)	Liver accumulation (toxicity risk)	

Mechanism of Action (MOA)

The 3'-CE-A scaffold functions as a nucleoside reverse transcriptase inhibitor (NRTI) equivalent for RNA viruses.

- Cellular Uptake: The nucleoside enters the cell via equilibrative nucleoside transporters (ENTs).
- Anabolic Phosphorylation: Host kinases (Adenosine Kinase -> Adenylate Kinase -> Nucleoside Diphosphate Kinase) sequentially phosphorylate the analog to its triphosphate form (3'-CE-ATP).
- Competition: 3'-CE-ATP competes with natural ATP for the nucleotide binding site of the viral NS5 RdRp.

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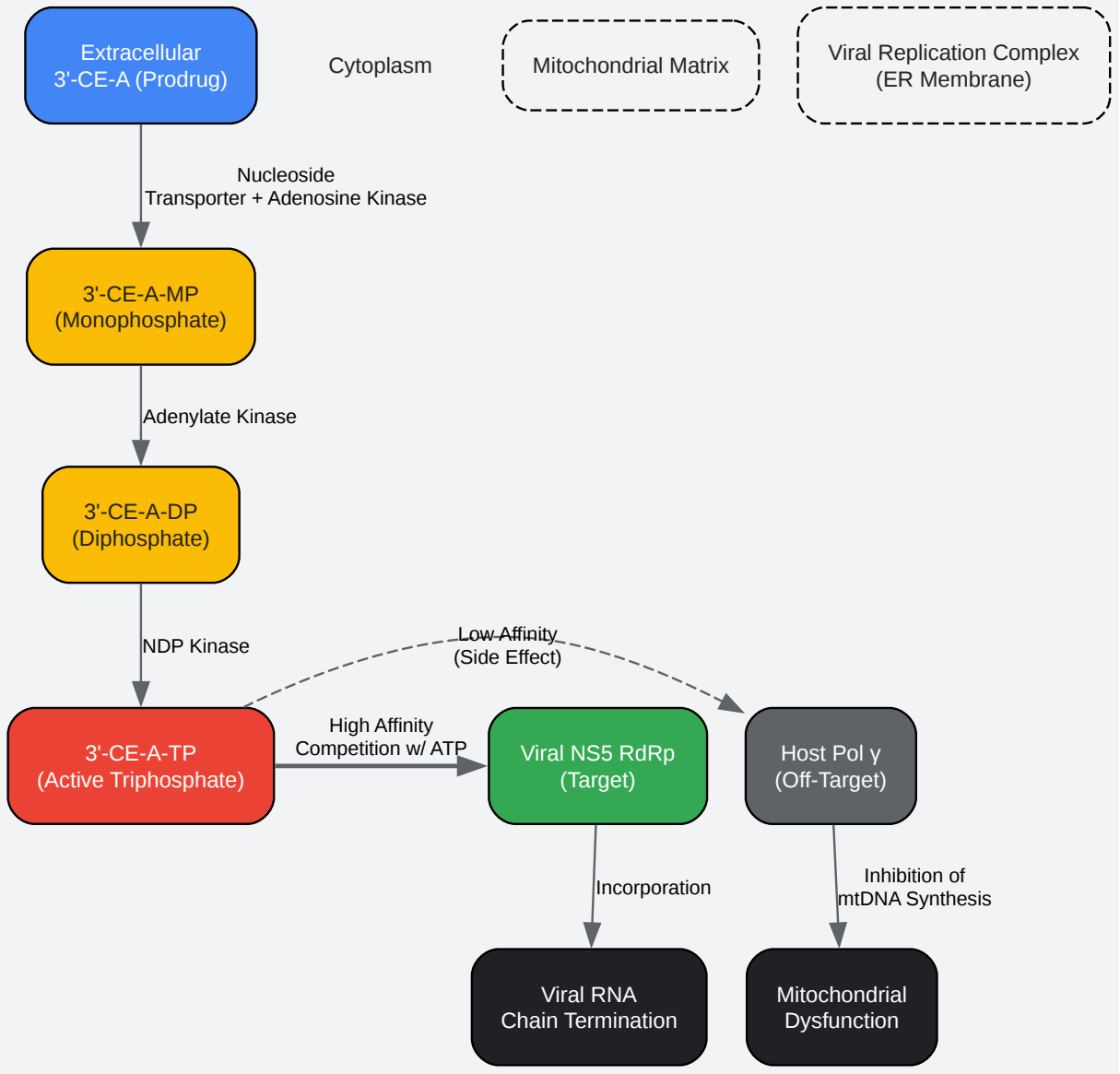
- Incorporation & Termination: Once incorporated into the nascent viral RNA strand, the 3'-ethynyl group prevents the formation of the next phosphodiester bond (chain termination), halting viral genome replication.

Visualization: MOA Pathway



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Caption: Figure 1. Metabolic activation and dual-pathway interaction of 3'-CE-A. Note the bifurcation at the Triphosphate stage leading to both antiviral efficacy (NS5) and toxicity (Pol γ).

Chemical Synthesis Workflow

The synthesis of 3'-CE-A derivatives is complex, requiring the stereoselective introduction of the ethynyl group at the 3'-position of the ribose sugar before coupling with the nucleobase.

Core Strategy: The "Sugar-Modification First" Approach.

Step-by-Step Synthetic Protocol

Note: All reactions must be performed under an inert argon atmosphere.

- Starting Material: 1,2:5,6-Di-O-isopropylidene-α-D-allofuranose.[1]
- Oxidation (The Ketone Intermediate):
  - Reagents: Pyridinium dichromate (PDC) or Swern oxidation conditions.
  - Process: Oxidize the 3-OH group to a ketone (3-ulose).
- Ethynylation (The Critical Step):
  - Reagents: Ethynylmagnesium bromide (Grignard) or Lithium acetylide.
  - Mechanism: Nucleophilic attack on the 3-ketone.
  - Outcome: Formation of the 3-C-ethynyl-1,2:5,6-di-O-isopropylidene-α-D-allofuranose. Stereochemistry is controlled by the steric bulk of the acetonide protecting groups.
- Coupling (Vorbrüggen Reaction):
  - Preparation: Convert the sugar to a 1-O-acetyl or 1-Cl donor.
  - Base: 7-Deaza-adenine (protected, e.g., N6-benzoyl).[1]
  - Catalyst: TMSOTf (Trimethylsilyl trifluoromethanesulfonate).

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- Process: Glycosylation yields the nucleoside.

- Deprotection:
  - Reagents: Ammonia in methanol (removes benzoyl); Acidic hydrolysis (removes acetonides).

Visualization: Synthetic Pathway



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Caption: Figure 2.[2][3] Linear synthetic workflow for **3'-C-ethynyladenosine** derivatives via the 3-ketose intermediate.

The Toxicity Bottleneck: Mitochondrial Pol γ

The primary failure mode for 3'-CE-A derivatives (specifically NITD008) is mitochondrial toxicity.

- Mechanism: Human mitochondrial DNA polymerase

  (Pol

) is less discriminatory than nuclear polymerases (Pol

). It inadvertently incorporates 3'-CE-ATP into mitochondrial DNA (mtDNA).

- Consequence: Chain termination of mtDNA leads to depletion of mitochondrial enzymes (e.g., COX subunits), causing oxidative stress, lactic acidosis, and tissue necrosis (particularly in the liver and peripheral nerves).

- Detection: In vitro assays using HepG2 cells grown in galactose (forcing oxidative phosphorylation) are standard for detecting this toxicity early.

Experimental Protocols

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Protocol A: In Vitro Antiviral Efficacy (Dengue Replicon Assay)

Validates the antiviral potency of the synthesized compound.

- Cell Line: BHK-21 cells stably harboring a DENV-2 luciferase replicon.
- Seeding: Plate cells at

  cells/well in 96-well plates (white, opaque for luminescence).
- Treatment:
  - Prepare serial dilutions of the 3'-CE-A derivative in DMSO.
  - Add to cells (Final DMSO concentration < 0.5%).
  - Include NITD008 as a positive control and Ribavirin as a reference.
- Incubation: Incubate for 48 hours at 37°C, 5% CO_2.
- Readout:
  - Aspirate media.
  - Add Renilla luciferase substrate (e.g., EnduRen™).
  - Measure luminescence using a plate reader.[4]
- Analysis: Plot dose-response curves to calculate EC_{50} (Effective Concentration 50%).

Protocol B: Mitochondrial Toxicity Screening (Glu/Gal Assay)

Distinguishes between general cytotoxicity and mitochondrial toxicity.

- Dual Setup: Seed HepG2 cells in two sets of plates.
  - Set A (Glycolytic): High Glucose (25 mM) media.

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- Set B (Oxidative): Galactose (10 mM) media (Glucose-free).

- Treatment: Expose cells to compound for 72 hours.[4]

- Rationale: Cells in galactose rely solely on mitochondria for ATP. Mitochondrial toxins will show a massive shift in toxicity (lower CC_{50}) in Galactose media compared to Glucose media.

- Calculation: Calculate the Mitochondrial Safety Index (MSI):

  - Interpretation: An MSI > 3 indicates significant mitochondrial liability.

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